

# Bromhexine hydrochloride cost-effectiveness analysis

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Bromhexine Hydrochloride

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## Mechanism of Action & Traditional Uses

**Bromhexine hydrochloride** is a well-established mucoactive (mucus-thinning) drug. Its primary and investigational mechanisms are detailed in the table below.

Mechanism Category	Specific Action	Associated Condition(s)	Key Context & Evidence
Primary (Established)	Reduces mucus viscosity, improves mucociliary clearance [1] [2]	Chronic bronchitis, COPD, respiratory tract infections with mucus [1] [2]	Marketed since 1963; considered a first-line symptomatic treatment for these conditions [1] [2]
Investigational (Antiviral)	Inhibits <b>TMPRSS2</b> , potentially blocking host cell viral entry [3] [1] [4]	COVID-19 (investigational) [3] [4]	Proposed for drug repurposing; clinical efficacy for COVID-19 is not consistently proven [3]
Investigational (Other)	Acts as an <b>antioxidant</b> and has <b>anti-inflammatory</b> properties [5]	Neuropathic pain, Parkinson's, ulcerative colitis (preclinical) [5]	Most evidence is from preclinical studies; clinical relevance in humans is under investigation [5]

## Efficacy Data from Clinical Studies

Clinical studies have yielded mixed results, especially regarding its use for COVID-19. The table below summarizes outcomes from key trials.

Condition / Context	Comparator	Key Efficacy Outcomes	Study Details
Mild-to-Moderate COVID-19 (Outpatients) [3]	Bromhexine + Standard of Care (SOC) vs. SOC alone [3]	No significant difference in viral load reduction (primary endpoint) on day 4 [3]	Randomized, multicenter trial (n=191); does not support use as antiviral [3]
COVID-19 (Hospitalized) [3]	Bromhexine vs. lopinavir/ritonavir + interferon [3]	No difference in clinical improvement, ICU stay, or mortality at 28 days [3]	Randomized study (n=111) [3]
COVID-19 (Hospitalized) [3]	Bromhexine + standard therapy vs. standard therapy alone [3]	Reduced need for ICU admission, intubation, and 28-day mortality [3]	Randomized open-label study (n=78) [3]
Chronic Bronchitis [2]	Bromhexine + antibiotic vs. antibiotic alone [2]	Enhanced penetration of antibiotics (e.g., amoxicillin, erythromycin) into bronchial mucus [2]	Older studies; suggests potential for combination therapy [2]

## Framework for a Cost-Effectiveness Analysis

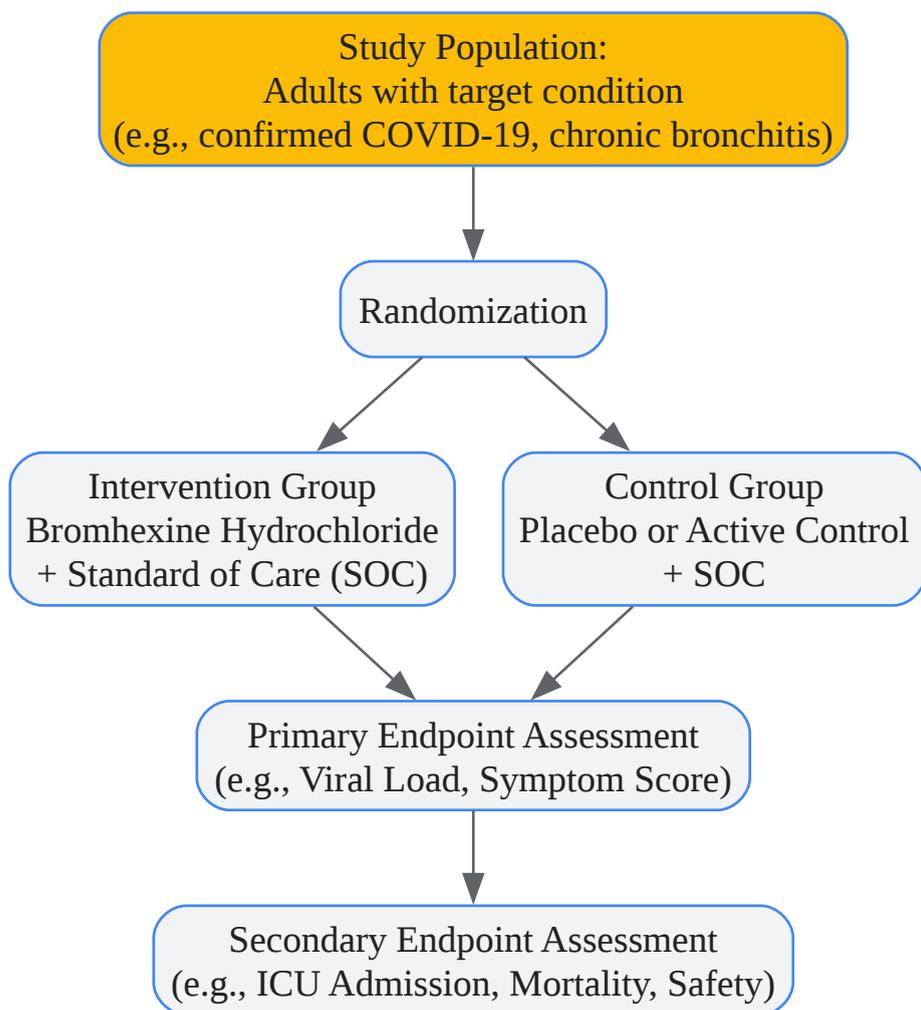
Since the search results lack direct cost-effectiveness data, you would need to build an analysis based on the established efficacy data and other economic factors. Here is a potential framework:

- **Define the Comparative Alternatives:** The choice of comparator is crucial. For traditional mucus-related conditions, this could include other mucolytics like **ambroxol** (a metabolite of bromhexine) [5] [1], **acetylcysteine**, or **guaifenesin**. For investigational uses like COVID-19, comparisons would be against then-prevailing standard of care.
- **Identify Cost Components:**

- **Drug Acquisition Cost:** Bromhexine is an old, off-patent drug, which likely makes it inexpensive and a candidate for cost-saving strategies if proven effective [3] [1].
- **Healthcare Utilization Costs:** Analyze the potential impact on costs related to hospital admissions, ICU stays, need for mechanical ventilation, and outpatient visits. The mixed clinical results for COVID-19 show that this is a critical variable [3].
- **Outcome Measures:** The analysis would use metrics like **Quality-Adjusted Life Years (QALYs)** or **disability-adjusted life years (DALYs)**. For respiratory conditions, disease-specific metrics like symptom-free days or functional improvement scales could be used.
- **Model the Analysis:** A cost-effectiveness model (e.g., decision tree or Markov model) would synthesize data on clinical efficacy, resource use, costs, and utilities. The mixed trial results for COVID-19 indicate that the outcome of such a model would be highly sensitive to the assumed clinical effectiveness [3].

## General Experimental Protocol for Efficacy Evaluation

For researchers looking to generate new comparative data, here is a generalized protocol based on common elements from the analyzed studies [3].



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### Key Protocol Components:

- **Intervention & Dosing:** Based on the clinical trials for COVID-19, a common dosing regimen for Bromhexine was **48 mg per day** (e.g., 16 mg three times daily), administered for 7 to 14 days [3].
- **Primary Endpoint:** This is condition-specific. For antiviral studies, it was the reduction in viral load measured by RT-PCR at day 4 [3]. For chronic respiratory diseases, it could be a change in sputum volume or a patient-reported symptom score.
- **Secondary Endpoints:** These often include clinical outcomes such as rates of hospitalization, need for intensive care or mechanical ventilation, mortality, and the incidence of adverse events [3].

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To cite this document: Smolecule. [Bromhexine hydrochloride cost-effectiveness analysis].

Smolecule, [2026]. [Online PDF]. Available at:

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